

The Neuropharmacological Profile of 5-Methoxyindole: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Methoxyindole

Cat. No.: B015748

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Introduction: **5-Methoxyindole** is an endogenous indoleamine compound that serves as a crucial intermediate and structural backbone for several neuroactive molecules. As a metabolite of L-tryptophan and a precursor in an alternative biosynthetic pathway for melatonin, **5-methoxyindole** and its derivatives are gaining attention in neuropharmacology for their potential therapeutic applications.[1] This technical guide provides an in-depth overview of the neuropharmacological role of **5-methoxyindole**, focusing on its mechanisms of action, relevant signaling pathways, and key experimental methodologies for its investigation. This document is intended for researchers, scientists, and professionals in drug development who are exploring the therapeutic potential of indole-based compounds.

Quantitative Pharmacological Data

Quantitative data on the direct interaction of **5-methoxyindole** with specific neuroreceptors is limited in publicly available literature. However, its structural similarity to key neurotransmitters and hormones has prompted investigation into its derivatives. The following tables summarize the available quantitative data for closely related **5-methoxyindole** derivatives and compounds that inform its potential neuropharmacological targets.

Table 1: Functional Activity of **5-Methoxyindole** Derivatives and Related Compounds at Serotonin Receptors

Compound	Receptor Subtype	Assay Type	Potency (EC ₅₀)	Efficacy (% of 5-HT max response)	Source
α-methyl-5-HT	5-HT _{2B}	Phosphoinositide Hydrolysis	4.1 nM	Full Agonist	[2]
BW-723C86	5-HT _{2B}	Phosphoinositide Hydrolysis	18 nM	Full Agonist	[2]
5-Methoxytryptamine	5-HT ₇	cAMP Production	~794 nM (pEC ₅₀ = 6.1)	-	[3]
5-Carboxamido tryptamine (5-CT)	5-HT ₇	cAMP Production	~40 nM (pEC ₅₀ = 7.4)	-	[3]

Table 2: Antagonist Binding Affinities (K_i) at Serotonin Receptors for Compounds Related to **5-Methoxyindole** Research

Compound	Receptor Subtype	Radioligand	K _i (nM)	Source
RS-127445	5-HT _{2B}	[³ H]5-HT	0.13	
SB-242084	5-HT _{2B}	[³ H]5-HT	42.4	
M-100907	5-HT _{2B}	[³ H]5-HT	914	
Methiothepin	5-HT ₇	[³ H]LSD	~3.16 (pK _i = 8.5)	
Mesulergine	5-HT ₇	[³ H]LSD	~7.94 (pK _i = 8.1)	

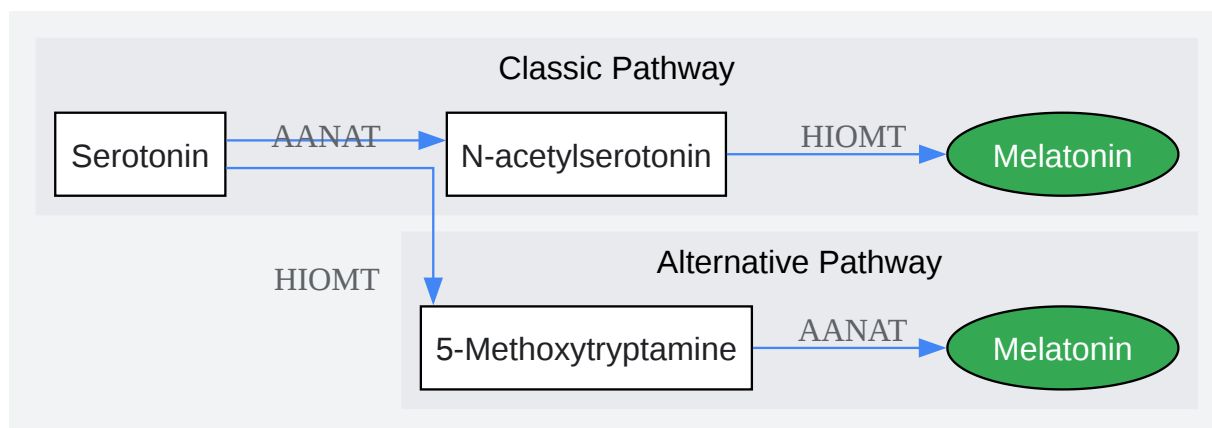
Note: The data presented above pertains to derivatives and related compounds, which helps to infer the potential activity of the **5-methoxyindole** scaffold. Direct binding and functional studies on **5-methoxyindole** are warranted to fully elucidate its receptor interaction profile.

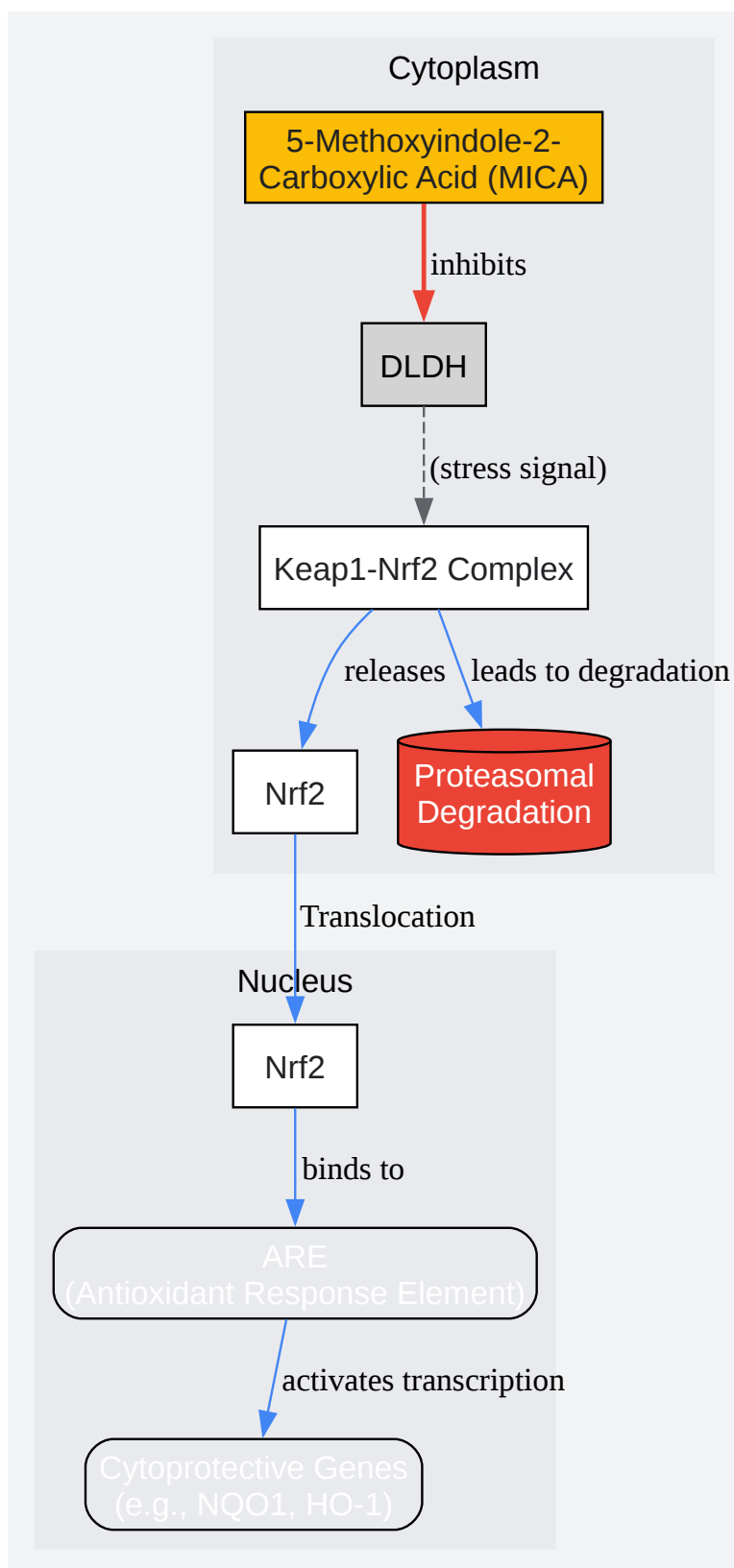
Core Mechanisms and Signaling Pathways

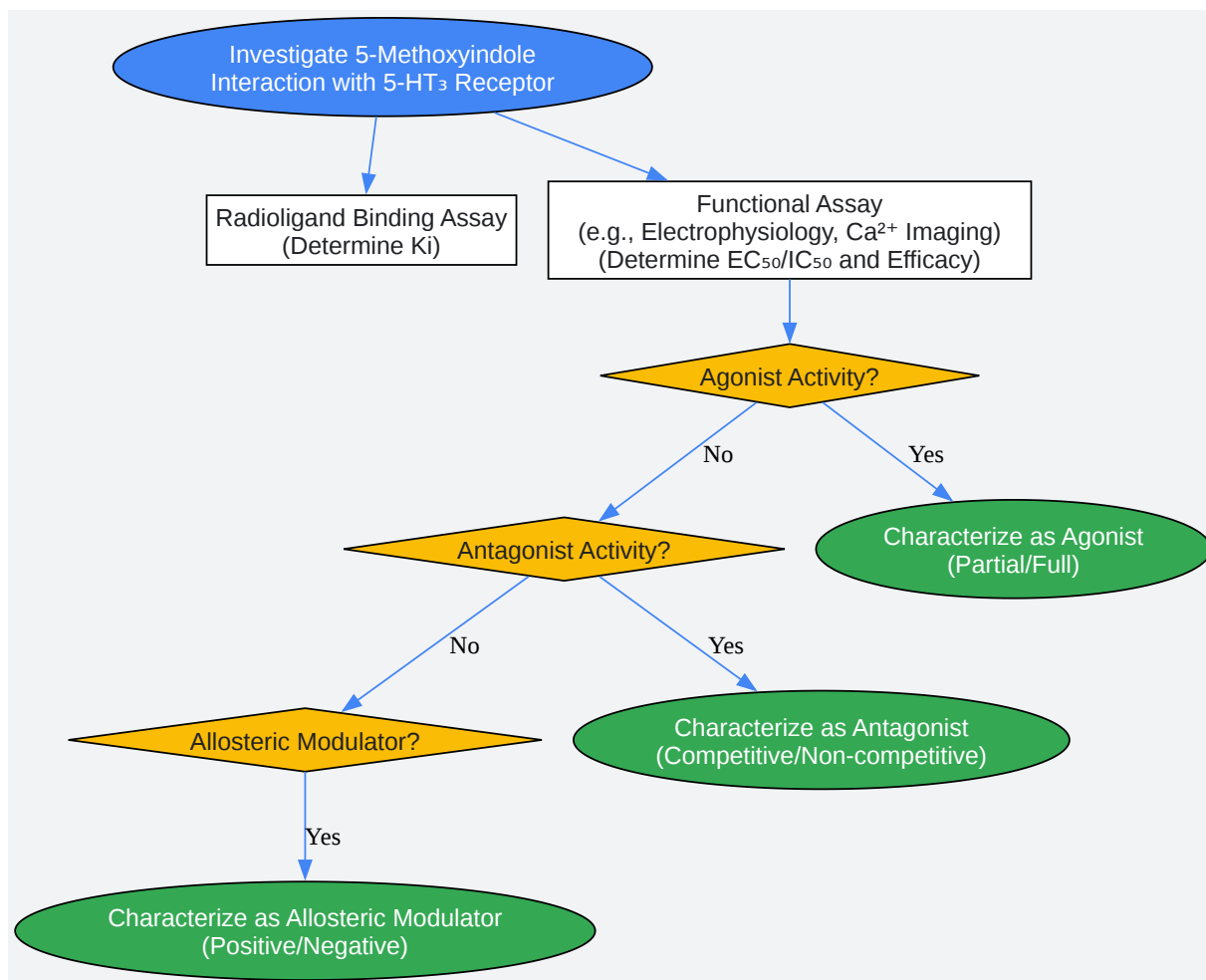
The neuropharmacological significance of **5-methoxyindole** is currently understood through its role as a metabolic precursor and through the actions of its derivatives, which modulate key signaling pathways involved in neuroprotection and neurotransmission.

Alternative Melatonin Biosynthesis

While the primary pathway for melatonin synthesis involves the N-acetylation of serotonin followed by O-methylation, an alternative pathway exists where **5-methoxyindole** is a key intermediate. In this pathway, serotonin is first O-methylated by hydroxyindole-O-methyltransferase (HIOMT) to form 5-methoxytryptamine, which is then N-acetylated by arylalkylamine N-acetyltransferase (AANAT) to yield melatonin. The 5-methoxy group is a critical component for high-affinity binding to melatonin receptors.







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References

- 1. Human Metabolome Database: Showing metabocard for 5-Methoxyindole (HMDB0246822) [hmdb.ca]
- 2. Pharmacological evidence for a functional serotonin-2B receptor in a human uterine smooth muscle cell line - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
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